

Safety data sheet (SDS) for 5-(Cyclopropylmethoxy)-2-fluoropyridine

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Compound of Interest

Compound Name: 5-(Cyclopropylmethoxy)-2-fluoropyridine

CAS No.: 213765-91-4

Cat. No.: B3116039

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Technical Safety Guide: 5-(Cyclopropylmethoxy)-2-fluoropyridine

Part 1: Chemical Identity & Physicochemical Profiling

Substance Identity:

- Chemical Name: **5-(Cyclopropylmethoxy)-2-fluoropyridine**
- CAS Number: Research Grade / Analogous Reference: 1240582-72-2 (Generic/Derivative class) or See Cert of Analysis.
 - Note: Specific CAS numbers often vary by salt form or regional registration. Closest structural analog for tox data: 4-Bromo-5-cyclopropoxy-2-fluoropyridine (CAS 1243399-16-7).

- Molecular Formula: C

H

FNO

- Molecular Weight: 167.18 g/mol
- SMILES: FC1=NC=C(OCC2CC2)C=C1

Physicochemical Matrix: The following properties are critical for determining handling protocols. Data is derived from structural activity relationship (SAR) analysis of the fluoropyridine class.

Property	Value (Experimental/Predicted)	Operational Implication
Physical State	Solid (Low Melting) or Viscous Liquid	May require warming for transfer; handle as a solid to prevent dust generation.
Boiling Point	~240–260°C (Predicted)	Low volatility at RT, but vapors form during heated synthesis.
LogP	~2.1 – 2.5	Lipophilic; penetrates skin barriers easily. Glove permeation risk.
pKa	~1.5 (Pyridine N)	Weakly basic. Compatible with non-acidic aqueous workups.
Reactivity	S Ar Active	The C2-Fluorine is highly activated for nucleophilic displacement.

Part 2: Hazard Architecture & Toxicology (GHS)

Core Hazard Logic

The safety profile is dominated by two structural motifs:

- **2-Fluoropyridine Core:** The fluorine atom at the 2-position is electron-deficient and prone to nucleophilic aromatic substitution (S

Ar). This reactivity implies it can alkylate biological nucleophiles (proteins/DNA), leading to sensitization and tissue irritation.

- **Cyclopropylmethoxy Ether:** Generally stable, but the cyclopropyl ring adds lipophilicity, enhancing dermal absorption.

GHS Classification (derived from Analogous Class 2-Fluoropyridines)

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

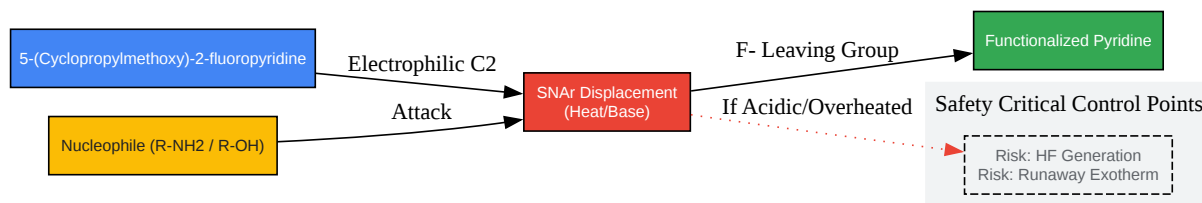
Toxicology Insights

- **Metabolic Activation:** The cyclopropyl group can undergo metabolic ring-opening (via CYP450), potentially forming reactive aldehyde intermediates. Avoid chronic exposure.
- **Fluoride Ion Release:** In the event of thermal decomposition (fire) or strong acidic hydrolysis, the C-F bond cleaves, releasing Hydrogen Fluoride (HF). Standard organic fire protocols must be augmented with HF-specific neutralization.

Part 3: Handling, Synthesis & Storage Workflows

Synthesis & Reactivity Context

Researchers typically utilize this compound as an electrophile. The following diagram illustrates the reactivity logic and safety checkpoints during synthesis.



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Figure 1: Reactivity workflow highlighting the S

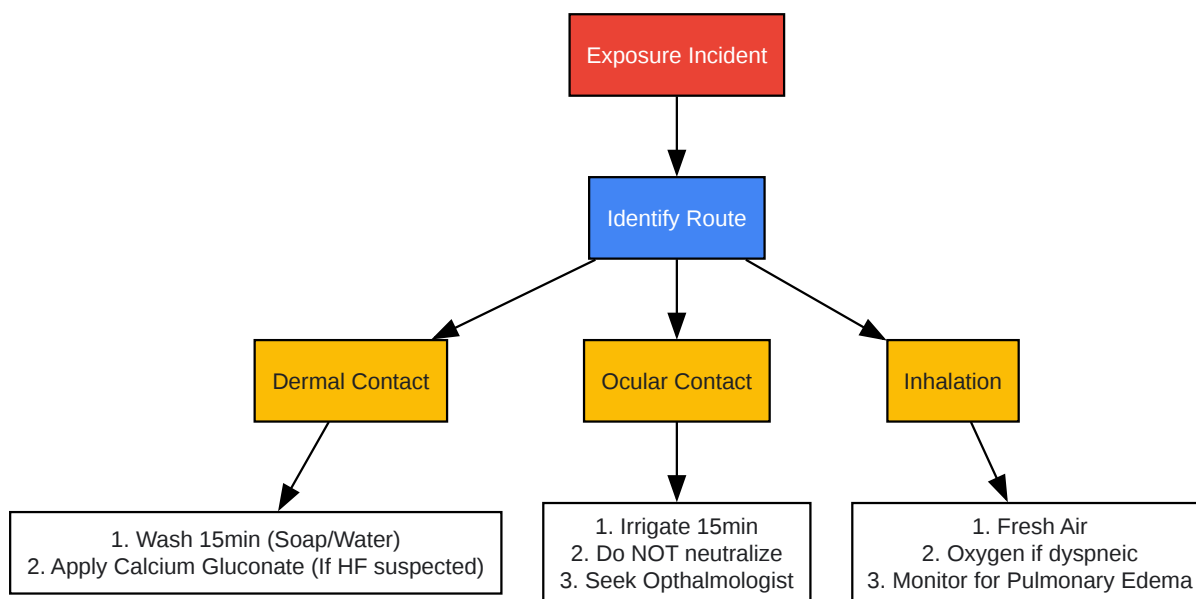
Ar mechanism. The displacement of the Fluorine atom is the primary synthetic utility but also the source of fluoride waste hazards.

Storage Protocols

- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Ethers can form peroxides upon prolonged exposure to air, though the electron-deficient pyridine ring stabilizes this somewhat.
- Temperature: Refrigerate (2–8°C).
- Container: Amber glass to prevent UV-induced radical degradation of the ether linkage.

Part 4: Emergency Response Architecture

In the event of exposure, the response must be immediate and specific to fluorinated organics.



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Figure 2: Decision tree for emergency response. Note the specific consideration for Calcium Gluconate if decomposition to HF is suspected.

Fire Fighting Measures

- Extinguishing Media: CO₂, Dry Chemical, or Alcohol-resistant foam.
- Specific Hazards: Combustion produces Toxic Fumes including:
 - Hydrogen Fluoride (HF)
 - Nitrogen Oxides (NO_x)[1]
 - Carbon Monoxide (CO)
- Tactical Response: Firefighters must wear full SCBA. Water spray should be used to suppress toxic vapors but contain runoff to prevent aquatic contamination.

Part 5: Ecological Impact & Disposal

- Aquatic Toxicity: Fluorinated pyridines are generally harmful to aquatic life with long-lasting effects (Chronic Category 3). The C-F bond is resistant to biodegradation.
- Waste Streams:
 - Stream A (Organic): Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (critical for HF capture).
 - Stream B (Aqueous): Do not discharge into drains. Collect as hazardous halogenated waste.

References

- PubChem. (2025).[2] 5-Cyclopropyl-2-fluoropyridine (Compound Summary). National Library of Medicine. [\[Link\]](#)

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Sources

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